

Feacyp Off-Target Effects: Technical Support Center

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Compound of Interest

Compound Name: *Feacyp*

Cat. No.: *B15560862*

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This technical support center provides troubleshooting guides and frequently asked questions to help researchers minimize off-target effects associated with the **Feacyp** platform.

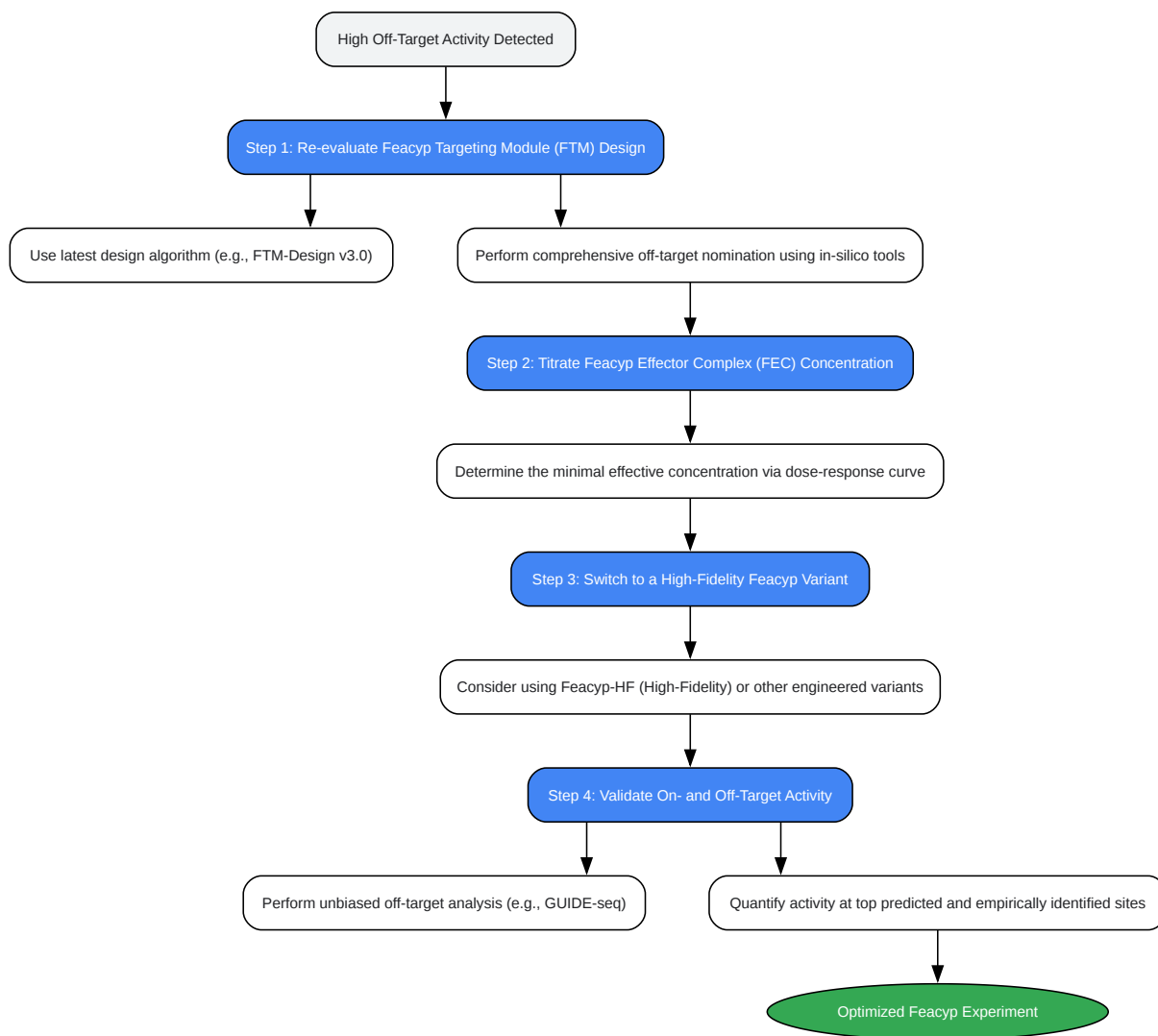
Troubleshooting Guides

This section addresses specific issues you might encounter during your **Feacyp** experiments. Follow these step-by-step guides to mitigate common problems related to off-target activity.

Issue 1: High Off-Target Activity Detected in Sequencing Analysis

If your validation experiments (e.g., whole-genome sequencing or targeted deep sequencing) reveal significant off-target binding or activity, follow this guide to enhance the specificity of your **Feacyp** construct.

Troubleshooting Workflow



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Caption: Workflow for troubleshooting and reducing high off-target activity.

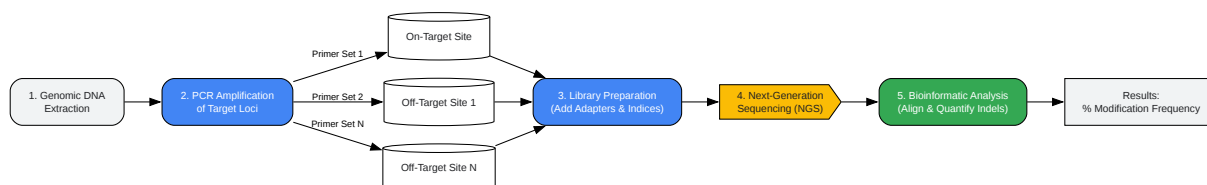
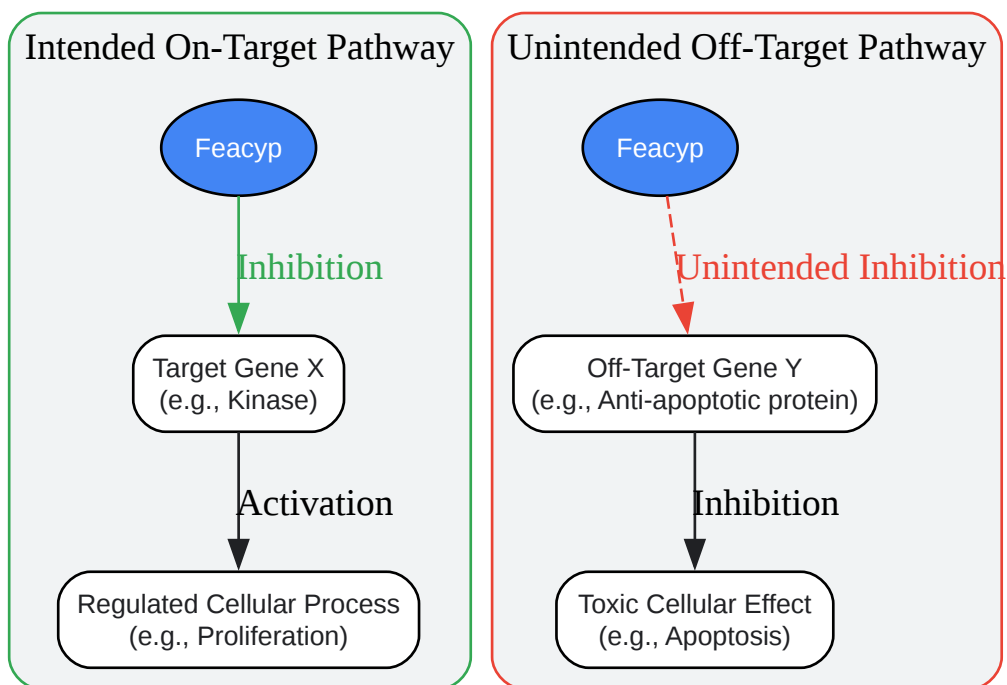
Detailed Steps:

- Re-evaluate FTM Design:
 - Ensure you are using the latest version of the **Feacyp** design software, which includes improved specificity scoring.
 - Perform a thorough bioinformatic analysis to identify and avoid FTM sequences with high similarity to other genomic loci.
- Optimize FEC Concentration:
 - High concentrations of the **Feacyp** Effector Complex (FEC) can drive binding to suboptimal, off-target sites.
 - Action: Perform a dose-response experiment to find the lowest concentration of the FEC that still yields sufficient on-target activity.
- Utilize High-Fidelity Variants:
 - Consider using an engineered, high-fidelity version of the **Feacyp** effector protein (e.g., **Feacyp**-HF). These variants are designed to have reduced affinity for mismatched target sequences.

Issue 2: Unexplained Cellular Toxicity or Phenotypes

Unexpected changes in cell health or behavior after **Feacyp** administration can often be linked to off-target effects.

Potential Signaling Pathway Disruption



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